

An In-depth Technical Guide to 2-Fluoroethanol (CAS 371-62-0)

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Compound of Interest

Compound Name: 2-Fluoroethanol

CAS No.: 63919-01-7

Cat. No.: B7768122

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Introduction: The Significance of a Singular Fluorine Atom

In the vast landscape of organic chemistry, the strategic incorporation of fluorine atoms into molecular scaffolds has profound implications for the physical, chemical, and biological properties of the resulting compounds. **2-Fluoroethanol** (CAS 371-62-0), the simplest β -fluoroalcohol, stands as a testament to this principle.^[1] While structurally similar to ethanol, the replacement of a single hydrogen atom with fluorine bestows upon it a unique reactivity and a set of properties that have rendered it an invaluable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[2][3]} This guide provides a comprehensive technical overview of **2-fluoroethanol**, intended for researchers, scientists, and drug development professionals who seek to leverage its distinct characteristics in their synthetic endeavors. We will delve into its fundamental properties, synthesis, reactivity, applications, and the critical safety considerations necessitated by its high toxicity.

Physicochemical and Spectroscopic Profile

2-Fluoroethanol is a colorless, hygroscopic liquid with a faintly sweet odor.^[4] Its key physical and chemical properties are summarized in the table below. Understanding these parameters is crucial for its effective handling, storage, and application in various chemical transformations.

Property	Value	Source(s)
CAS Number	371-62-0	^[2] ^[5]
Molecular Formula	C ₂ H ₅ FO	^[2] ^[4]
Molecular Weight	64.06 g/mol	^[2] ^[4]
Appearance	Colorless liquid	^[2] ^[4]
Boiling Point	103-103.5 °C	^[2] ^[5] ^[6]
Melting Point	-26.5 °C	^[2] ^[6]
Density	1.091 g/mL at 25 °C	^[2] ^[6]
Refractive Index (n _{20/D})	1.365	^[2] ^[6]
Flash Point	31-34 °C (88-93.2 °F)	^[2] ^[6] ^[7]
Vapor Pressure	16 mmHg at 20 °C	^[6] ^[7]
Solubility	Fully miscible in water	^[6]
pKa	13.92 ± 0.10	^[6]

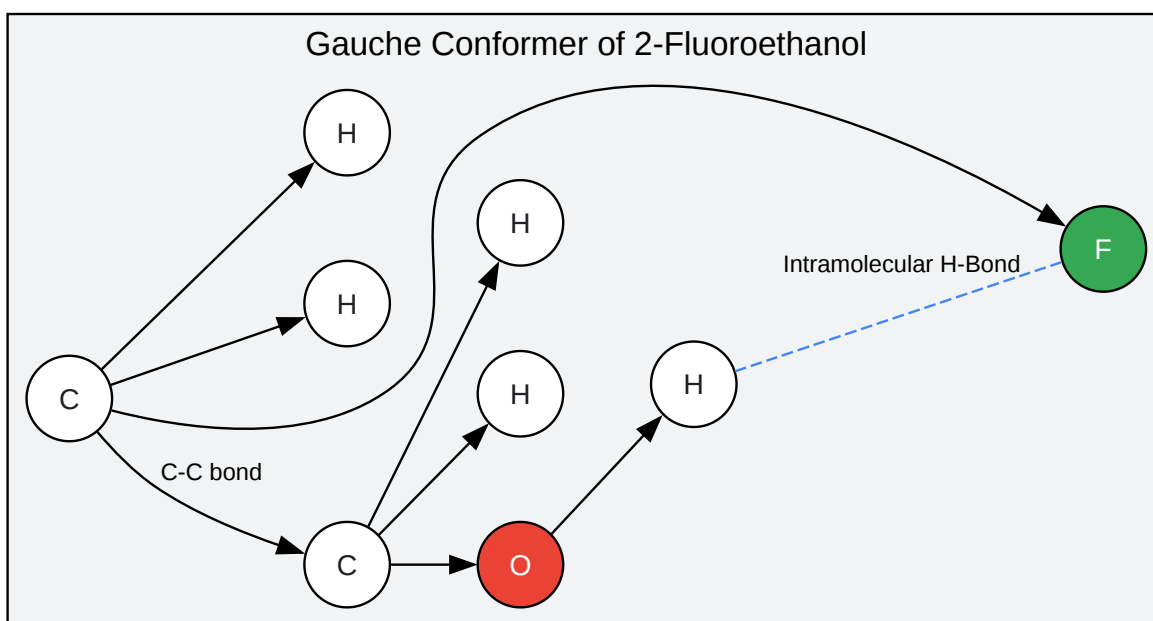
The structural identity and purity of **2-fluoroethanol** are unequivocally established through a combination of spectroscopic techniques.^[8]^[9]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR spectroscopy reveals the characteristic signals for the two methylene groups and the hydroxyl proton, with splitting patterns influenced by the adjacent fluorine atom. ¹³C NMR provides information on the carbon backbone, while ¹⁹F NMR is particularly sensitive and confirmatory for the presence and chemical environment of the fluorine atom.^[8]
- Infrared (IR) Spectroscopy: The IR spectrum of **2-fluoroethanol** displays a broad absorption band in the region of 3200-3600 cm⁻¹ characteristic of the O-H stretching vibration, and a strong absorption band between 1000-1100 cm⁻¹ corresponding to the C-F stretch.^[8]

- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. When coupled with Gas Chromatography (GC-MS), it serves as a powerful tool for assessing purity and identifying trace impurities.[8]

Conformational Landscape: The Gauche Effect

A noteworthy structural feature of **2-fluoroethanol** is the pronounced stability of its gauche conformer, a phenomenon attributed to the "gauche effect." [10] Electron diffraction studies have revealed that in the vapor phase, **2-fluoroethanol** exists almost exclusively (>90%) in the gauche conformation. [11] This preference is rationalized by the formation of a stabilizing intramolecular hydrogen bond between the hydroxyl group's hydrogen and the electronegative fluorine atom. [10][11] This conformational preference can influence its reactivity and interactions in biological systems.



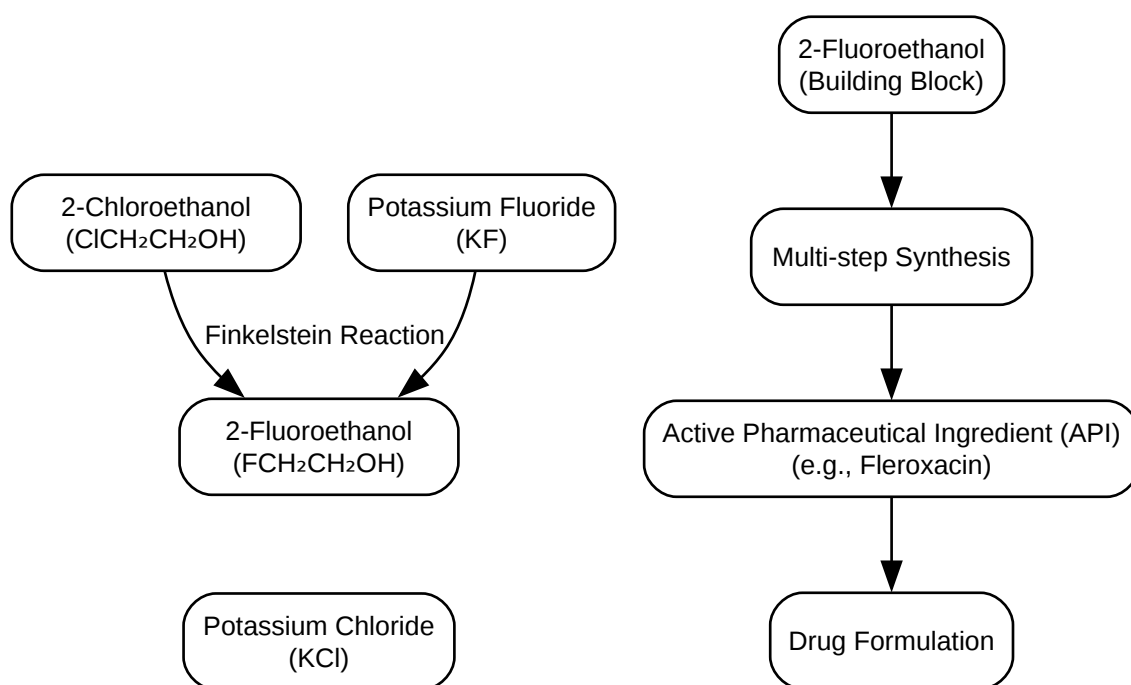
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Caption: Gauche conformer of **2-fluoroethanol** stabilized by an intramolecular hydrogen bond.

Synthesis and Reactivity: A Versatile Building Block

Synthetic Routes

The most common and historically significant method for synthesizing **2-fluoroethanol** is a Finkelstein reaction, which involves the treatment of a 2-haloethanol (typically 2-chloroethanol or 2-bromoethanol) with an alkali metal fluoride, such as potassium fluoride. [2][10] The lower boiling point of the product facilitates its isolation via distillation. [10]



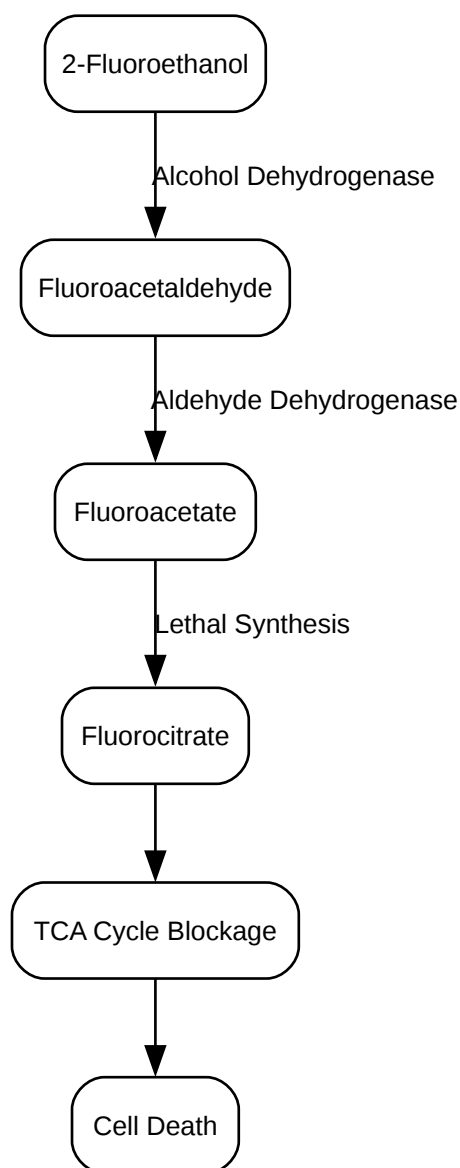
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Caption: Role of **2-fluoroethanol** as a building block in drug development.

Safety, Toxicology, and Handling: A Critical Overview

Extreme Toxicity: It is imperative to underscore that **2-fluoroethanol** is a highly toxic compound. [2][12] Its toxicity is comparable to that of fluoroacetate, a potent metabolic poison. [6][10] The probable oral lethal dose in humans is estimated to be extremely low. [6][13] It is fatal if swallowed, inhaled, or absorbed through the skin. [12][14] **Mechanism of Toxicity:** The toxicity of **2-fluoroethanol** is a classic example of "lethal synthesis." [15] In the body, it is metabolized by alcohol dehydrogenase to fluoroacetaldehyde, which is then further oxidized to fluoroacetate. [10][16] Fluoroacetate subsequently enters the citric acid cycle (TCA cycle) where it is converted to fluorocitrate. [10] Fluorocitrate is a potent inhibitor of the enzyme aconitase,

leading to a blockage of the TCA cycle, disruption of cellular respiration, and ultimately, cell death. [10][12]



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Caption: Metabolic pathway leading to the toxicity of **2-fluoroethanol**.

Symptoms of Exposure: The onset of symptoms after exposure to **2-fluoroethanol** can be delayed for several hours. [10]Reported effects include epigastric distress, such as vomiting, and central nervous system effects, including auditory hallucinations and numbness of the face or nose. [10]Severe exposure can lead to respiratory failure, epileptiform convulsions, and cardiac dysfunction. [10] Handling and Personal Protective Equipment (PPE): Due to its high

toxicity and flammability, **2-fluoroethanol** must be handled with extreme caution in a well-ventilated chemical fume hood. [12][17]The following PPE is mandatory:

- Gloves: Appropriate chemical-resistant gloves.
 - Eye Protection: Safety goggles and a face shield.
 - Lab Coat: A flame-resistant lab coat.
 - Respiratory Protection: If there is a risk of inhalation, a suitable respirator must be used. [18]
- Storage and Disposal: **2-Fluoroethanol** should be stored in a cool, dry, well-ventilated area away from ignition sources and incompatible materials such as strong oxidizing agents. [17]
- [19]All waste containing **2-fluoroethanol** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations. [12][20]

Conclusion

2-Fluoroethanol is a deceptively simple molecule with a complex and fascinating profile. Its unique properties, stemming from the presence of a single fluorine atom, make it a valuable and versatile intermediate in organic synthesis, particularly in the development of new pharmaceuticals and agrochemicals. However, its utility is inextricably linked to its extreme toxicity, which demands the utmost respect and the implementation of rigorous safety protocols. For the informed researcher, a thorough understanding of its chemistry, reactivity, and toxicology is the key to harnessing its synthetic potential safely and effectively.

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